

Application Notes & Protocols for Monitoring N-nitroso-imatinib in Stability Studies

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Compound of Interest

Compound Name: *N-nitroso-imatinib*

Cat. No.: *B15815723*

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Introduction

Imatinib is a tyrosine kinase inhibitor widely used in the treatment of various cancers. The presence of nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic effects. **N-nitroso-imatinib** is a potential nitrosamine impurity that can form if sources of nitrites react with the secondary amine moiety in the imatinib molecule. Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have issued stringent guidelines for the control of nitrosamine impurities in drug products.^[1]

This document provides a comprehensive protocol for monitoring **N-nitroso-imatinib** levels in stability studies of imatinib drug products. It includes a detailed analytical method using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), procedures for sample preparation, and guidelines for stability study design and data interpretation.

Chemical Structure of Imatinib and N-nitroso-imatinib

- Imatinib: N-(4-methyl-3-((4-(pyridin-3-yl)pyrimidin-2-yl)amino)phenyl)-4-((4-methylpiperazin-1-yl)methyl)benzamide
- **N-nitroso-imatinib**: N-(4-methyl-3-(nitroso(4-(pyridin-3-yl)pyrimidin-2-yl)amino)phenyl)-4-((4-methylpiperazin-1-yl)methyl)benzamide[2]

The nitrosation occurs on the secondary amine nitrogen atom linking the pyrimidine ring and the phenyl ring of the imatinib molecule.

Regulatory Framework and Acceptance Criteria

Pharmaceutical manufacturers are required to perform a risk assessment for the presence of nitrosamine impurities in their products. If a risk is identified, confirmatory testing must be conducted.[1] For **N-nitroso-imatinib**, the acceptable intake (AI) limit is a critical parameter for risk assessment and control.

Table 1: Regulatory Limits for **N-nitroso-imatinib**

Impurity	Acceptable Intake (AI) Limit
N-nitroso-imatinib	1500 ng/day

Note: The AI limit is subject to change based on new toxicological data. Always refer to the latest regulatory guidelines.

Analytical Method: LC-MS/MS for Quantification of N-nitroso-imatinib

A highly sensitive and selective LC-MS/MS method is recommended for the quantification of **N-nitroso-imatinib** at trace levels.

Instrumentation and Chromatographic Conditions

Table 2: LC-MS/MS Method Parameters

Parameter	Recommended Conditions
LC System	UHPLC/HPLC system with a binary pump and autosampler
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Methanol or Acetonitrile
Gradient Elution	Start with a low percentage of Mobile Phase B, ramp up to a high percentage to elute N-nitroso-imatinib, and then re-equilibrate. A typical gradient might be: 0-1 min (10% B), 1-8 min (10-90% B), 8-10 min (90% B), 10.1-12 min (10% B).
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	40 °C
Injection Volume	5 - 10 μ L
MS System	Triple quadrupole mass spectrometer
Ionization Source	Electrospray Ionization (ESI), Positive Ion Mode
Scan Type	Multiple Reaction Monitoring (MRM)

Mass Spectrometric Detection

The molecular weight of **N-nitroso-imatinib** is 522.6 g/mol . The MRM transitions should be optimized by infusing a standard solution of **N-nitroso-imatinib** into the mass spectrometer. Based on the fragmentation pattern of imatinib, the following are proposed MRM transitions for **N-nitroso-imatinib**.^{[3][4]}

Table 3: Proposed MRM Transitions for **N-nitroso-imatinib**

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
N-nitroso-imatinib (Quantifier)	523.3	408.2	100	To be optimized
N-nitroso-imatinib (Qualifier)	523.3	380.2	100	To be optimized
Imatinib-d8 (Internal Standard)	502.4	394.2	100	To be optimized

Note: The proposed MRM transitions are based on the addition of a nitroso group (+29 Da) to the imatinib precursor ion (m/z 494.3) and known fragmentation pathways. These transitions must be experimentally confirmed and optimized using a certified reference standard of **N-nitroso-imatinib**.

Experimental Protocols

Preparation of Standards and Solutions

- **N-nitroso-imatinib** Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of **N-nitroso-imatinib** reference standard and dissolve in 100 mL of methanol.
- Internal Standard (IS) Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of Imatinib-d8 and dissolve in 100 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the **N-nitroso-imatinib** stock solution with a suitable diluent (e.g., 50:50 methanol:water) to create calibration standards.
- Calibration Curve: A typical calibration curve might range from 0.5 ng/mL to 100 ng/mL.
- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations from a separate stock solution.

Sample Preparation from Imatinib Tablets

- Weigh and finely powder a representative number of imatinib tablets.
- Accurately weigh a portion of the powdered tablets equivalent to a single dose into a centrifuge tube.
- Add a known volume of extraction solvent (e.g., methanol or a mixture of methanol and water).
- Spike with the internal standard solution.
- Vortex the mixture for 5-10 minutes to ensure complete dissolution of the drug.
- Centrifuge the sample at high speed (e.g., 10,000 rpm) for 10 minutes to precipitate excipients.
- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

Forced Degradation Study (Specificity)

To demonstrate the specificity of the analytical method, a forced degradation study should be performed on the imatinib drug product. The goal is to show that the method can separate **N-nitroso-imatinib** from other degradation products.

- Nitrosating Conditions:
 - Dissolve the imatinib drug product in a suitable solvent.
 - Add a source of nitrite, such as sodium nitrite.
 - Adjust the pH to an acidic condition (e.g., pH 3-4) using formic acid.
 - Incubate the solution at a controlled temperature (e.g., 40-60 °C) for a defined period.
 - Analyze the stressed sample by the proposed LC-MS/MS method to confirm the formation of **N-nitroso-imatinib** and the absence of co-eluting peaks.

Other forced degradation conditions (acidic, basic, oxidative, thermal, and photolytic) should also be applied to demonstrate the overall stability-indicating nature of the method.^[5]

Stability Study Protocol

A stability study should be designed to monitor the formation of **N-nitroso-imatinib** over the shelf life of the drug product.

Table 4: Stability Study Conditions and Time Points

Storage Condition	Time Points (Months)
Long-Term	
25 °C ± 2 °C / 60% RH ± 5% RH	0, 3, 6, 9, 12, 18, 24, 36
Accelerated	
40 °C ± 2 °C / 75% RH ± 5% RH	0, 3, 6

At each time point, samples should be pulled from the stability chambers and analyzed for **N-nitroso-imatinib** content using the validated LC-MS/MS method.

Data Presentation and Interpretation

All quantitative data from the stability studies should be summarized in a clear and organized table.

Table 5: Example of Stability Data for **N-nitroso-imatinib**

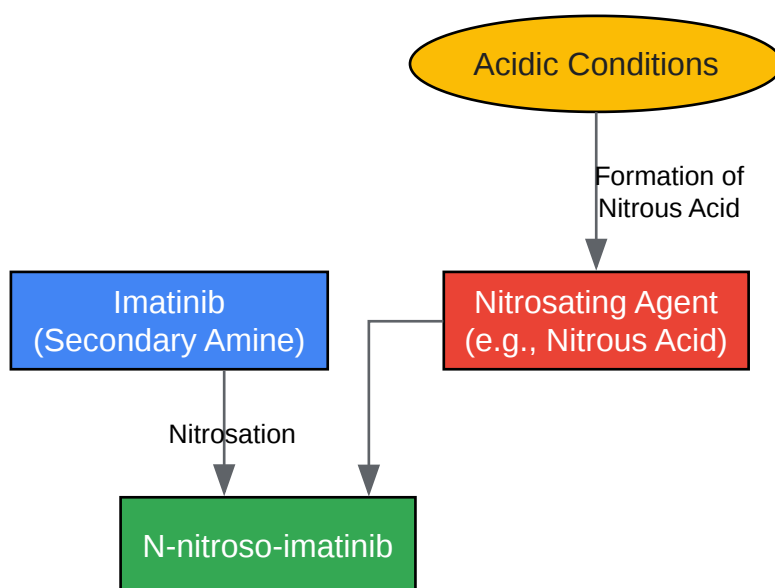
Storage Condition	Time Point (Months)	N-nitroso-imatinib (ng/tablet)	N-nitroso-imatinib (% of AI Limit*)
25°C/60%RH	0	< LOQ	< LOQ
	3	< LOQ	
	6	5.0	
	12	7.5	
	24	10.2	
40°C/75%RH	0	< LOQ	< LOQ
	3	15.8	
	6	25.4	

*Assuming a maximum daily dose that corresponds to the 1500 ng/day AI limit.

The results should be trended over time to assess the rate of formation of **N-nitroso-imatinib**. Any out-of-specification results should trigger a thorough investigation.

Visualizations

Signaling Pathway: Formation of N-nitroso-imatinib



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Caption: Formation of **N-nitroso-imatinib** from imatinib.

Experimental Workflow



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Caption: Workflow for **N-nitroso-imatinib** analysis.

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